

Mechanism of action of 19-Norandrostenedione on androgen receptors

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Compound of Interest

Compound Name: **19-Norandrostenedione**

Cat. No.: **B190405**

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An in-depth technical guide on the core mechanism of action of **19-Norandrostenedione** on androgen receptors, tailored for researchers, scientists, and drug development professionals.

Executive Summary

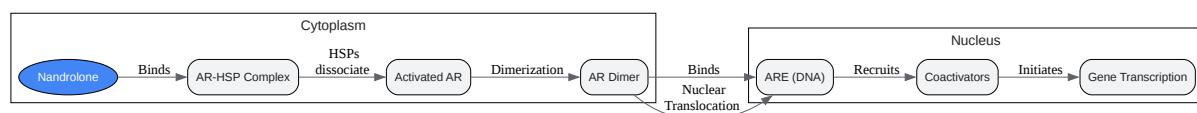
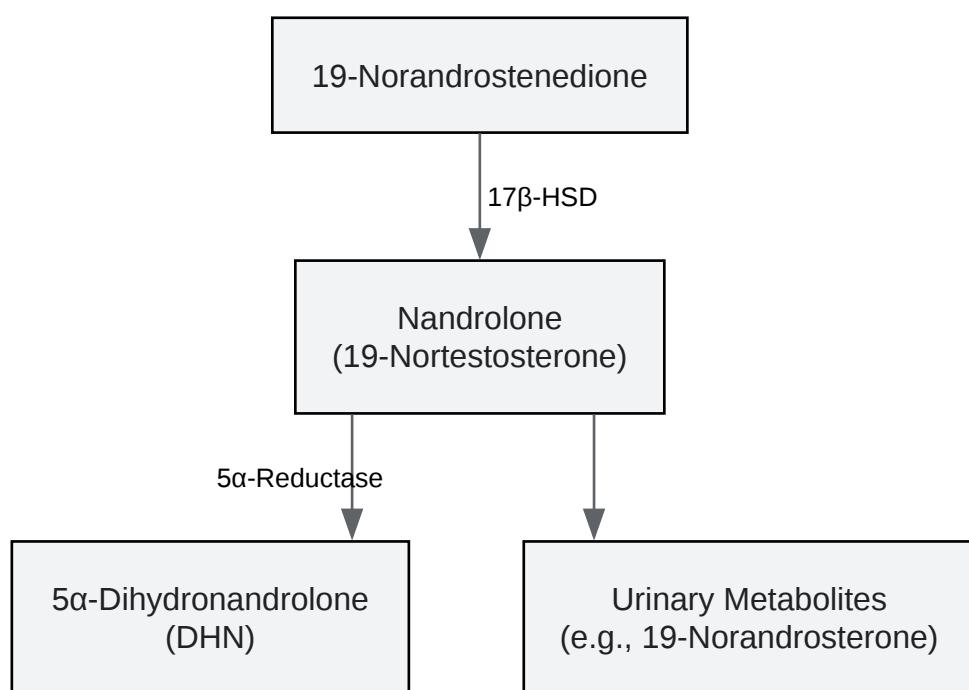
19-Norandrostenedione (systematic name: 19-nor-4-androstene-3,17-dione), also known as bolandione, is an anabolic-androgenic steroid precursor, or prohormone. Its biological activity is not primarily derived from its direct interaction with the androgen receptor (AR), but rather through its metabolic conversion to the potent androgen, nandrolone (19-nortestosterone). This guide provides a detailed examination of this mechanism, outlining the enzymatic conversion, the binding affinities of the parent compound and its key metabolites to the androgen receptor, and the subsequent downstream signaling cascade. Quantitative data are presented for comparative analysis, and detailed experimental protocols for key assays are provided.

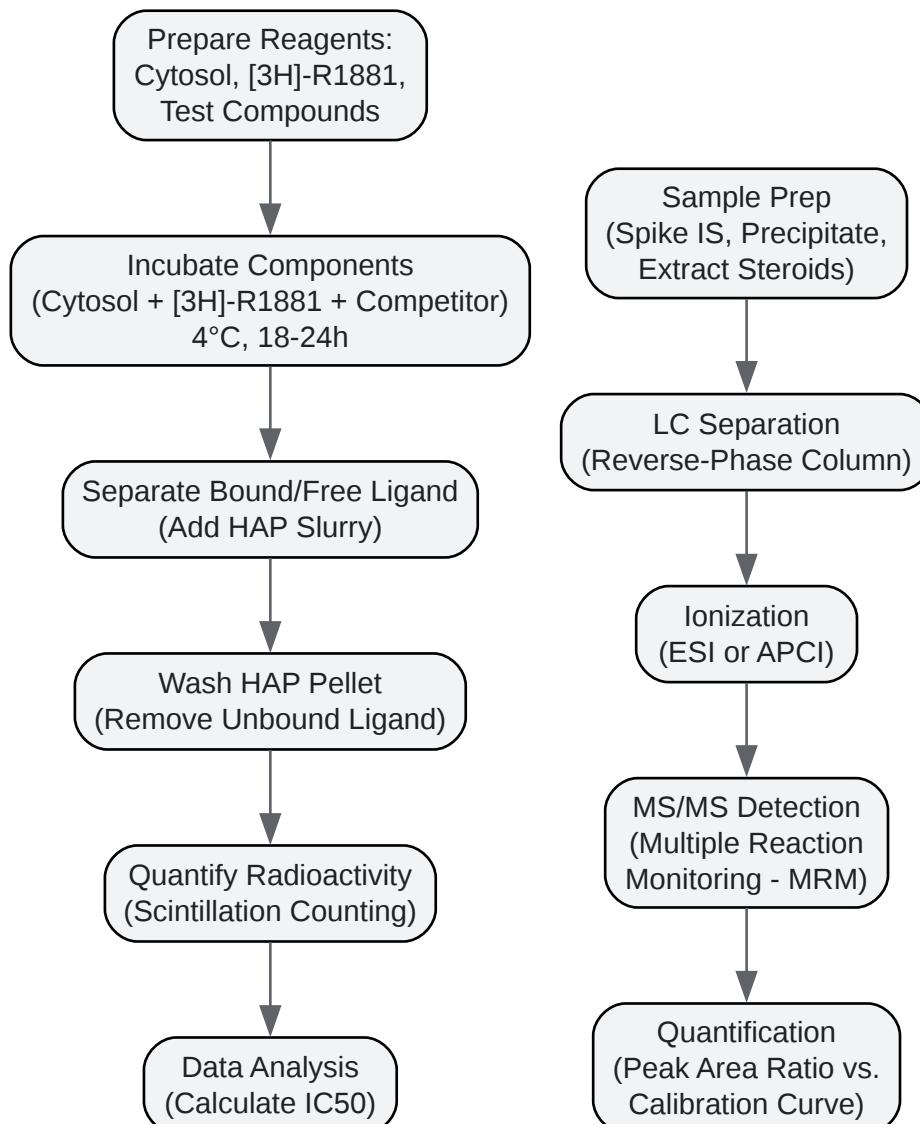
Metabolic Conversion and Bioactivation

The primary mechanism of action for **19-norandrostenedione** is its role as a prohormone. It undergoes enzymatic conversion in the body to form biologically active androgens.

2.1 Primary Conversion to Nandrolone: The principal pathway for the bioactivation of **19-norandrostenedione** is its conversion to nandrolone. This reaction is a reduction of the 17-keto group and is catalyzed by the enzyme 17 β -hydroxysteroid dehydrogenase (17 β -HSD).[\[1\]](#) This conversion is critical, as nandrolone is a significantly more potent agonist of the androgen receptor.

2.2 Subsequent Metabolism of Nandrolone: Once formed, nandrolone can be further metabolized. A key metabolic step is its conversion by 5 α -reductase to 5 α -dihydronandrolone (DHN).[2][3] Unlike the 5 α -reduction of testosterone to the more potent dihydrotestosterone (DHT), the 5 α -reduction of nandrolone to DHN results in a metabolite with a weaker affinity for the androgen receptor.[3][4] This differential metabolic outcome is fundamental to the unique pharmacological profile of nandrolone, contributing to its higher ratio of anabolic to androgenic activity compared to testosterone.[2] Other metabolites, such as 19-norandrosterone and 19-noretiocholanolone, are also formed and are primarily used as biomarkers for nandrolone or its precursors' administration in doping control.[5][6]



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References

- 1. 17 β -Hydroxysteroid dehydrogenase - Wikipedia [en.wikipedia.org]
- 2. Nandrolone - Wikipedia [en.wikipedia.org]

- 3. 5 α -Dihydronandrolone - Wikipedia [en.wikipedia.org]
- 4. Relative binding affinities of testosterone, 19-nortestosterone and their 5 alpha-reduced derivatives to the androgen receptor and to other androgen-binding proteins: a suggested role of 5 alpha-reductive steroid metabolism in the dissociation of "myotropic" and "androgenic" activities of 19-nortestosterone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. 19-Norandrosterone - Wikipedia [en.wikipedia.org]
- 6. mdpi.com [mdpi.com]
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